

Application Note: Automated Radiosynthesis of Fluorinated Pyrrolidine Derivatives for PET Imaging

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Compound of Interest

Compound Name: (2S,4S)-4-Fluoro-2-pyrrolidinemethanol
CAS No.: 791060-66-7
Cat. No.: B1588924

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Introduction: The Significance of [^{18}F]Fluorinated Pyrrolidines in Molecular Imaging

Fluorine-18 is a favored radionuclide for Positron Emission Tomography (PET) due to its near-ideal physical properties, including a 109.8-minute half-life and low positron energy, which allow for high-resolution imaging.^[1] The incorporation of ^{18}F into biologically active molecules enables the non-invasive, quantitative assessment of physiological and pathological processes in vivo.

Pyrrolidine scaffolds are integral components of numerous biologically significant molecules, including the amino acid proline. [^{18}F]Fluorinated proline derivatives, such as cis- and trans-4- ^{18}F fluoro-L-proline, have emerged as valuable PET tracers for imaging conditions characterized by altered collagen synthesis and amino acid transport, including various cancers and fibrotic diseases.^{[1][2]} The development of robust and reproducible methods for

the production of these tracers is paramount for their translation into clinical research and routine use.

This application note provides a comprehensive guide to the automated radiosynthesis of fluorinated pyrrolidine derivatives, focusing on the well-established tracer, 4-[^{18}F]fluoro-L-proline. We will delve into precursor design, detailed automated synthesis protocols, purification strategies, and essential quality control measures, offering a field-proven framework for researchers and drug development professionals.

Pillar 1: Precursor Design and Radiosynthesis Strategy

The cornerstone of a successful radiosynthesis is a well-designed precursor. For aliphatic fluorination on the pyrrolidine ring, the most common and reliable strategy is the nucleophilic substitution ($\text{S}_{\text{N}}2$) reaction.

Causality Behind Experimental Choices:

- **Leaving Group:** The reaction involves displacing a good leaving group with the [^{18}F]fluoride ion. Tosylates (p-toluenesulfonates) are frequently employed due to their high reactivity and stability under the basic conditions of the fluorination reaction.^{[1][3]} An alternative is the mesylate group, though tosylates are often preferred for their superior leaving group ability in this context.
- **Protecting Groups:** To prevent unwanted side reactions, the amine and carboxylic acid functionalities of the proline core must be protected. The choice of protecting groups is critical for both the stability during fluorination and the ease of subsequent removal.
 - The tert-butoxycarbonyl (Boc) group is an excellent choice for protecting the nitrogen atom.
 - A tert-butyl ester is effective for protecting the carboxylic acid.
 - **Rationale:** Both the Boc group and the tert-butyl ester are acid-labile. This allows for a streamlined, single-step deprotection under mild acidic conditions, which is highly compatible with automation and helps preserve the integrity of the final product.^{[1][3]} Earlier methods often required harsher, multi-step deprotection procedures (e.g., strong

acid followed by base hydrolysis), which were difficult to automate and could lead to lower radiochemical yields.[1][3]

- Stereochemistry: The S_N2 reaction proceeds with an inversion of configuration at the carbon center. Therefore, to synthesize cis-4-[^{18}F]fluoro-L-proline, one must start with a trans-4-hydroxy-L-proline derivative, which is then converted to the precursor with the leaving group in the trans position (e.g., (2S,4R)-4-(tosyloxy)pyrrolidine).[3] Conversely, the trans radiotracer is synthesized from the corresponding cis precursor.

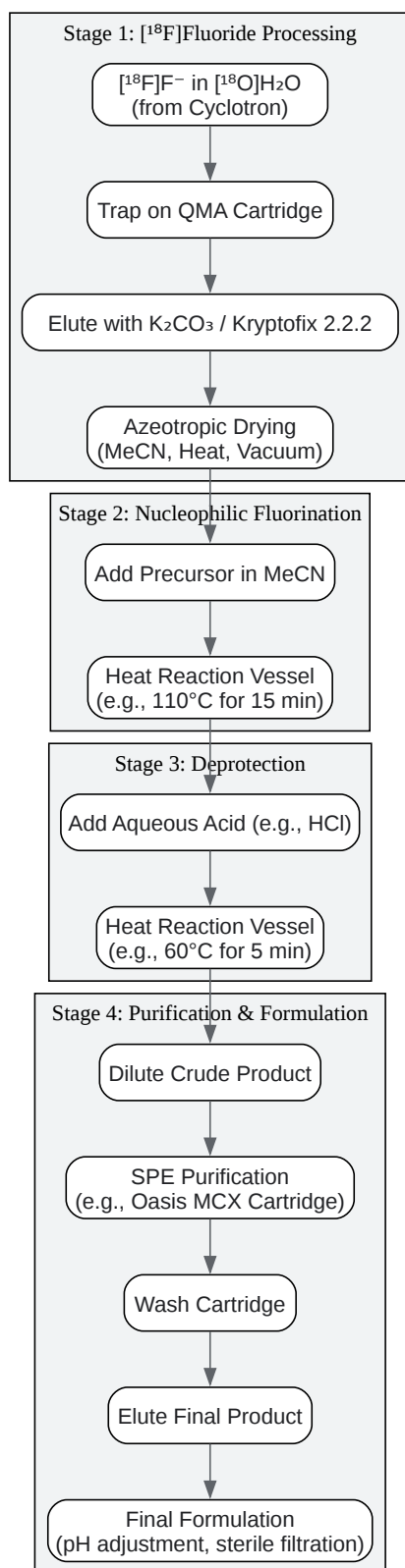
An exemplary precursor for the synthesis of cis-4-[^{18}F]fluoro-L-proline is di-tert-butyl (2S,4R)-4-(tosyloxy)pyrrolidine-1,2-dicarboxylate.[3]

Pillar 2: The Automated Radiosynthesis Workflow

Automation is essential for ensuring the reproducibility, safety, and efficiency of radiopharmaceutical production.[4][5] Modern cassette-based synthesizers, such as the GE TRACERlab™ series, manage the entire process from [^{18}F]fluoride trapping to final product formulation with minimal user intervention.[3][4]

The workflow can be logically divided into four main stages:

- [^{18}F]Fluoride Processing: Trapping and activation of the radionuclide.
- Nucleophilic Fluorination: The core labeling reaction.
- Deprotection: Removal of protecting groups to yield the final tracer.
- Purification & Formulation: Isolation and preparation of the final product for injection.



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Caption: Automated radiosynthesis workflow for $[^{18}\text{F}]$ fluoropyrrolidines.

Pillar 3: Detailed Application Protocols

The following protocols are based on the successful automated synthesis of cis- and trans-4-[¹⁸F]fluoro-L-proline on a GE TRACERlab FXFN synthesizer and can be adapted for similar pyrrolidine derivatives.[3]

Protocol 1: Automated Synthesis of cis-4-[¹⁸F]Fluoro-L-proline

Objective: To produce sterile, pyrogen-free cis-4-[¹⁸F]fluoro-L-proline suitable for preclinical or clinical research.

Materials & Reagents:

- Automated Synthesizer: GE TRACERlab FXFN[3]
- Precursor: Di-tert-butyl (2S,4R)-4-(tosyloxy)pyrrolidine-1,2-dicarboxylate (5.0 mg dissolved in 1.0 mL acetonitrile)[3]
- [¹⁸F]Fluoride: Produced via the ¹⁸O(p,n)¹⁸F reaction in [¹⁸O]H₂O[3]
- Reagents:
 - Kryptofix 2.2.2 (15 mg) and K₂CO₃ (2.4 mg) in acetonitrile/water (0.80 mL / 0.40 mL)[3]
 - Anhydrous Acetonitrile (MeCN) for drying
 - 4 M Hydrochloric Acid (HCl) (aq)
 - 50% Acetonitrile (aq) for dilution
 - 0.1 M Sodium Phosphate (aq) for elution
 - 1 M Hydrochloric Acid (aq) for pH adjustment
- Cartridges:
 - Sep-Pak QMA Carbonate Plus Light (pre-conditioned with 10 mL water)[3]

- Oasis MCX Plus Short (pre-conditioned with 5 mL ethanol, then 10 mL water)[3]

Methodology (Automated Sequence):

- [^{18}F]Fluoride Trapping & Elution:
 - The cyclotron target water containing [^{18}F]fluoride is passed through the QMA cartridge to trap the [^{18}F]F $^-$. [3]
 - The trapped activity is eluted into the reaction vessel using the Kryptofix/K $_2\text{CO}_3$ solution. [3]
- Drying:
 - The solution is heated to 100°C under vacuum and a helium stream for 2 minutes. [3]
 - This azeotropic drying step is repeated twice with 1.0 mL of acetonitrile each time. [3]
 - A final drying is performed under full vacuum for 1 minute to ensure anhydrous conditions. [3]
- Nucleophilic Fluorination:
 - The precursor solution (5.0 mg in 1.0 mL MeCN) is added to the dried [^{18}F]KF-Kryptofix complex in the sealed reaction vessel. [3]
 - The mixture is heated to 110°C for 15 minutes with stirring. [3]
- Deprotection:
 - The reaction vessel is cooled to 60°C.
 - 1.0 mL of 4 M HCl (aq) is added to the vessel. [3]
 - The mixture is stirred at 60°C for 5 minutes to facilitate the removal of both Boc and tert-butyl ester protecting groups. [3]
- Purification (Solid-Phase Extraction - SPE):

- The reaction mixture is concentrated under vacuum.[3]
- The residue is cooled to 30°C and diluted with 2.0 mL of 50% aqueous acetonitrile.[3]
- The diluted solution is passed through the pre-conditioned Oasis MCX Plus cartridge. The desired product is retained, while unreacted precursor and other impurities pass through.
- The cartridge is washed with 10 mL of water to remove any remaining water-soluble impurities.[1]
- Formulation:
 - The final product, cis-4-[¹⁸F]fluoro-L-proline, is eluted from the MCX cartridge with 6.0 mL of 0.1 M aqueous sodium phosphate.[1]
 - The pH of the final solution is adjusted to ~7.0 using ~0.5 mL of 1 M HCl.[1][3]
 - The solution is passed through a 0.22 µm sterile filter into a sterile, pyrogen-free collection vial.

Data Presentation: Synthesis Outcomes

The described automated protocol provides high and reproducible radiochemical yields for both proline isomers.

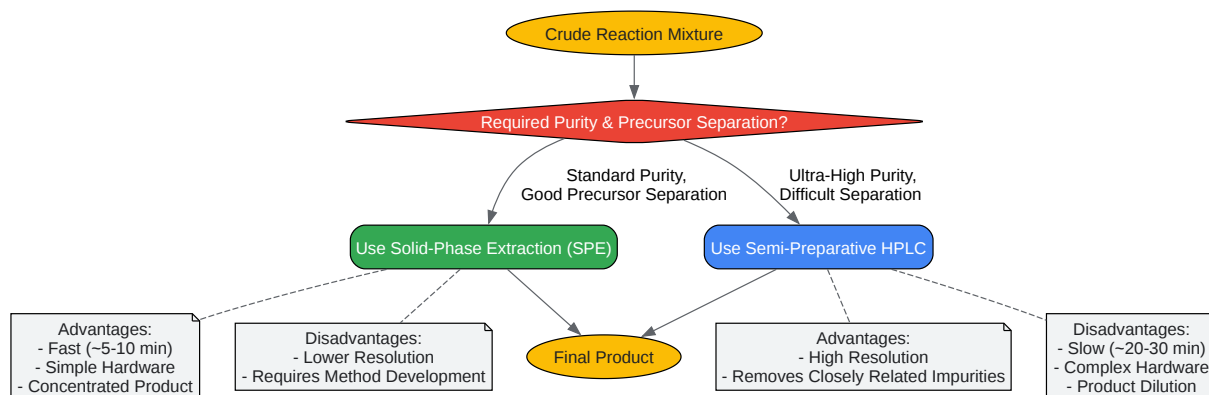
Radiotracer	Precursor (Leaving Group)	Radiochemical Yield (RCY, decay- corrected)	Radiochemical Purity	Total Synthesis Time
cis-4-[¹⁸ F]Fluoro-L-proline	(2S,4R)-4-Tosyloxy	41 ± 3.6%	>99%	59 ± 1.9 min
trans-4-[¹⁸ F]Fluoro-L-proline	(2S,4S)-4-Tosyloxy	34 ± 4.3%	>99%	57 ± 1.2 min

Data sourced
from Haskali et
al., J. Org.
Chem. 2021.[\[1\]](#)
[\[3\]](#)

Purification Strategy: HPLC vs. SPE

While High-Performance Liquid Chromatography (HPLC) has traditionally been the gold standard for radiopharmaceutical purification, modern Solid-Phase Extraction (SPE) methods offer significant advantages for routine production.[\[6\]](#)

- HPLC: Provides excellent separation of the desired product from impurities and the precursor. However, it is time-consuming, requires complex hardware, and can lead to dilution of the final product.[\[6\]](#)
- SPE: Offers a much faster and simpler purification process.[\[6\]](#) By selecting the appropriate cartridge chemistry (e.g., mixed-mode cation exchange like Oasis MCX), one can effectively trap the zwitterionic amino acid product while washing away less polar precursors and byproducts. This significantly shortens the total synthesis time and simplifies the automation sequence.[\[3\]](#)[\[6\]](#) For the fluoroproline synthesis described, SPE provides a final product with >99% radiochemical purity, obviating the need for HPLC.[\[3\]](#)



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